

Safeguarding Your Research: A Guide to Handling 4-Benzylideneaminophenol

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Compound of Interest

Compound Name: **4-Benzylideneaminophenol**

Cat. No.: **B1265592**

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For Immediate Reference: Essential Safety and Handling Protocols for **4-Benzylideneaminophenol**

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **4-Benzylideneaminophenol**. Adherence to these procedures is paramount for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzylideneaminophenol is classified as an Acute toxicity, Category 4 substance, meaning it is harmful if swallowed.^[1] Appropriate PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment for **4-Benzylideneaminophenol**

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or punctures.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned, with sleeves extending to the wrist.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a fume hood or if dust is generated.

Safe Handling and Operational Plan

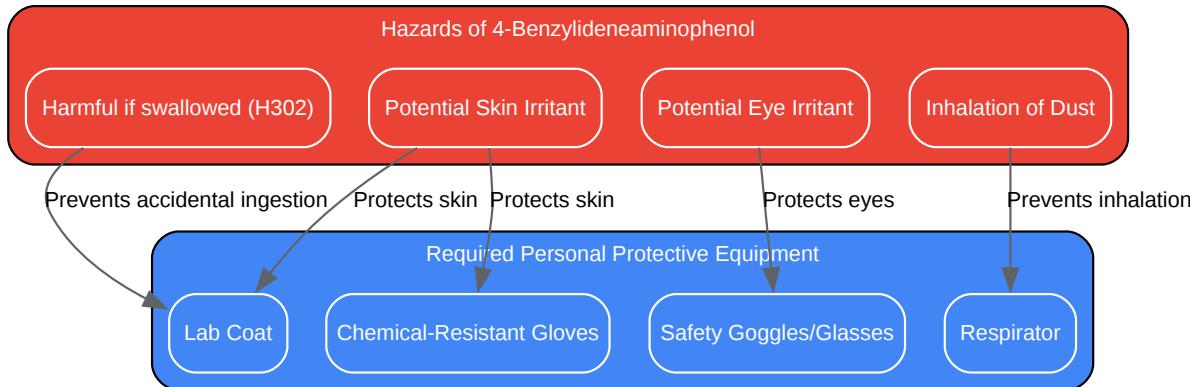
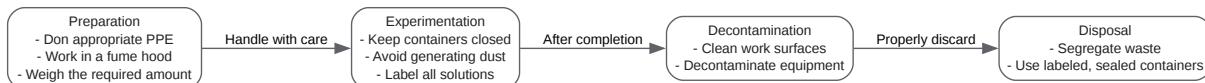
A systematic approach to handling **4-Benzylideneaminophenol** minimizes the risk of exposure and contamination.

Engineering Controls

- Ventilation: Always handle **4-Benzylideneaminophenol** powder in a certified chemical fume hood to minimize inhalation exposure.
- Eye Wash and Safety Shower: Ensure that a functional eye wash station and safety shower are readily accessible in the immediate work area.

Procedural Workflow

A clear, step-by-step workflow is essential for safe handling from preparation to disposal.



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References

- 1. tcichemicals.com [tcichemicals.com]
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